

Comparative Elemental Analysis Guide: 5-(5-Isoxazolyl)-2-methoxybenzenesulfonyl Chloride

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Compound of Interest

Compound Name: 5-(5-Isoxazolyl)-2-methoxybenzenesulfonyl chloride

CAS No.: 1281662-04-1

Cat. No.: B2848999

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CAS Number: [Not Widely Listed; Generic Structure ID] Formula:

Molecular Weight: 273.69 g/mol Role: Electrophilic Sulfonylating Reagent / Pharmacophore Building Block

Executive Summary: The Criticality of Chlorine Content

For researchers utilizing **5-(5-Isoxazolyl)-2-methoxybenzenesulfonyl chloride**, Elemental Analysis is not merely for identity—it is a purity assay.

Sulfonyl chlorides are moisture-sensitive.[1] The primary failure mode is hydrolysis to the corresponding sulfonic acid, which is unreactive in sulfonylation coupling. Standard LC-MS often fails to distinguish these efficiently due to in-source fragmentation or similar retention times in acidic mobile phases. Quantitative Elemental Analysis (specifically %Cl and %S) is the most reliable method to validate the integrity of the sulfonyl chloride moiety before committing to expensive GMP synthesis steps.

Comparative Data Analysis

The following tables compare the Theoretical (Target) values against Experimental scenarios. Use this data to benchmark your certificate of analysis (CoA).

Table 1: Theoretical Composition (The "Gold Standard")

This represents 100% pure, anhydrous product.

| Element | Symbol | Count | Atomic Weight | Total Mass | Mass % (Theoretical) |
|----------|--------|-------|---------------|------------|----------------------|
| Carbon | C | 10 | 12.011 | 120.11 | 43.89% |
| Hydrogen | H | 8 | 1.008 | 8.06 | 2.95% |
| Nitrogen | N | 1 | 14.007 | 14.01 | 5.12% |
| Chlorine | Cl | 1 | 35.45 | 35.45 | 12.95% |
| Sulfur | S | 1 | 32.06 | 32.06 | 11.71% |
| Oxygen | O | 4 | 15.999 | 64.00 | 23.38% |

Table 2: Diagnostic Comparison – Product vs. Degradant

Use this table to diagnose "Out of Spec" (OOS) results. The key indicator is the drastic drop in Chlorine and slight rise in Sulfur/Carbon percentages.

| Metric | Target Product (Sulfonyl Chloride) | Alternative 1: Hydrolyzed Degradant (Sulfonic Acid) | Alternative 2: Des- Sulfonyl Precursor (Isoxazolyl- Anisole) |
|----------------|---------------------------------------|--|---|
| Formula | | | |
| MW | 273.69 | 255.25 | 175.19 |
| % Cl | 12.95% | 0.00% (Critical Fail) | 0.00% |
| % S | 11.71% | 12.56% | 0.00% |
| % C | 43.89% | 47.05% | 68.56% |
| Interpretation | Pass | Moisture Damage | Incomplete Reaction |



Analyst Note: A Chlorine content between 12.5% – 13.2% is typically acceptable. A result of <10% Cl indicates significant hydrolysis (>20% acid content).

Mechanism of Degradation & Analytical Impact

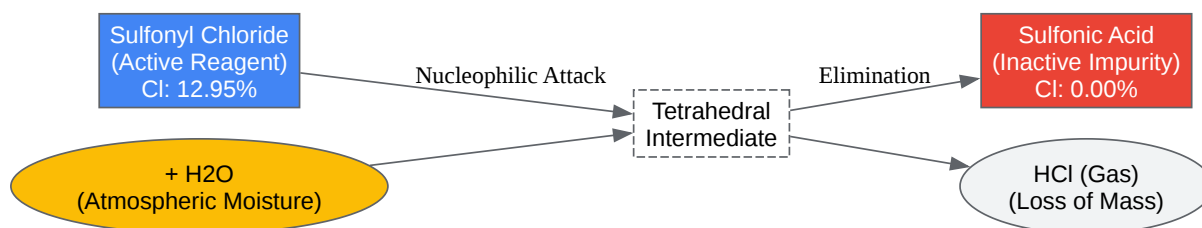
Understanding why your data might deviate is crucial. The sulfonyl chloride group is highly electrophilic.^[2] Upon exposure to atmospheric moisture, it undergoes nucleophilic attack by water, releasing HCl gas.

This impacts Elemental Analysis in two ways:

- Loss of Chlorine: The heavy Cl atom (35.45 Da) is replaced by an OH group (17.01 Da).
- Mass Shift: The total molecular weight decreases, causing the relative percentage of Carbon and Sulfur to increase artificially.

Visualization: Degradation Pathway

The following diagram illustrates the chemical transformation and its direct impact on elemental ratios.



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Figure 1: Hydrolysis pathway of **5-(5-Isoxazolyl)-2-methoxybenzenesulfonyl chloride**. Note the complete loss of the Chlorine signal in the degradant.

Experimental Protocol: Handling for Accurate Analysis

To ensure your Elemental Analysis reflects the true quality of the reagent and not handling errors, follow this "Inert Sampling" protocol.

Methodology: Inert Atmosphere Sampling

Objective: Prevent in-situ hydrolysis during the weighing process.

- Preparation:
 - Dry the drying pistol/desiccator with overnight.
 - Purge the microbalance chamber with dry Nitrogen or Argon if possible.
- Sampling:
 - Do not weigh the sample on an open weigh boat if humidity is >40%.

- Use a pre-tared tin capsule (for CHNS analysis).
- Transfer the solid quickly from the storage vial to the capsule and crimp immediately to seal.
- Combustion:
 - Ensure the combustion tube is dosed with Tungsten Trioxide () or similar combustion aid to prevent the formation of refractory sulfonates, which can lower Sulfur recovery.
- Validation (The "Self-Check"):
 - Run a standard sulfanilamide standard before your sample.
 - If the standard deviates >0.3%, recalibrate. Do not trust the sample data.

References

- National Institute of Standards and Technology (NIST). Standard Reference Data for Organosulfur Compounds. NIST Chemistry WebBook.[3] Available at: [\[Link\]](#)
- PubChem. Compound Summary: Benzenesulfonyl chloride, 4-methoxy- (Structural Analog Data). Available at: [\[Link\]](#)

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Sources

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